

An In-depth Technical Guide to 2-(Dimethylamino)ethanesulfonic Acid (DMAPS)

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Compound of Interest

Compound Name:	2-(Dimethylamino)ethanesulfonic acid
CAS No.:	637-95-6
Cat. No.:	B1607352

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties of **2-(Dimethylamino)ethanesulfonic acid** (DMAPS), also known as N,N-dimethyltaurine. This document delves into the synthesis, physicochemical characteristics, reactivity, and analytical methodologies pertinent to DMAPS, offering valuable insights for its application in research and pharmaceutical development. Given its structural similarity to biologically relevant compounds and its nature as a zwitterionic aminosulfonic acid, DMAPS presents unique opportunities and challenges in its handling and application. This guide aims to be a foundational resource for scientists and researchers, consolidating key technical data and providing practical, field-proven insights into its use.

Introduction

2-(Dimethylamino)ethanesulfonic acid (DMAPS), systematically named 2-(dimethylamino)ethane-1-sulfonic acid, is a tertiary amine-containing sulfonic acid. Its structure,

featuring both a strongly acidic sulfonic acid moiety and a basic dimethylamino group, allows it to exist as a zwitterion over a wide pH range. This intrinsic property makes it a subject of interest in various chemical and biological applications, including as a potential buffering agent, a synthetic building block, and in the development of novel pharmaceutical agents. This guide will meticulously explore the core chemical properties of DMAPS to facilitate its effective utilization in a laboratory and developmental setting.

Chemical Identity and Structure

The foundational step in understanding any chemical compound is to establish its identity and structure.

- IUPAC Name: **2-(dimethylamino)ethanesulfonic acid**[\[1\]](#)
- Synonyms: N,N-Dimethyltaurine, 2-(Dimethylamino)ethanesulphonic acid[\[1\]](#)
- CAS Number: 637-95-6[\[1\]](#)
- Molecular Formula: C₄H₁₁NO₃S[\[1\]](#)
- Molecular Weight: 153.20 g/mol [\[1\]](#)
- SMILES: CN(C)CCS(=O)(=O)O[\[1\]](#)

The structure of DMAPS is characterized by an ethyl chain substituted with a dimethylamino group at one end and a sulfonic acid group at the other.

Figure 1: Chemical structure of **2-(Dimethylamino)ethanesulfonic acid**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of DMAPS is paramount for its effective application. These properties dictate its behavior in various solvent systems and its potential interactions with other molecules.

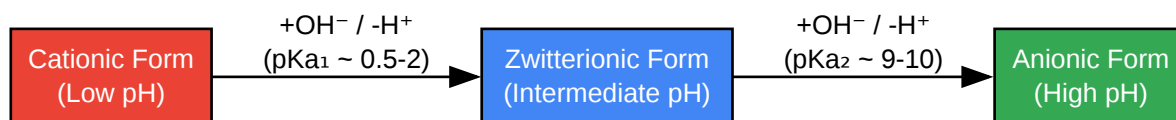
Table 1: Physicochemical Properties of **2-(Dimethylamino)ethanesulfonic Acid**

Property	Value	Source
Physical State	Solid, powder	
Melting Point	315-316 °C	
pKa	Predicted: 0.56 ± 0.50 (sulfonic acid)	
Density	Predicted: 1.272 ± 0.06 g/cm ³	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	

3.1. Zwitterionic Nature and pKa Values

Due to the presence of both a strongly acidic sulfonic acid group and a basic tertiary amino group, DMAPS exists predominantly as a zwitterion in the solid state and in aqueous solutions over a broad pH range.

The pKa of the sulfonic acid group is predicted to be very low, characteristic of sulfonic acids, indicating it is a strong acid. The predicted value of 0.56, however, should be used with caution as experimental verification is needed for precise applications. The dimethylamino group, being a tertiary amine, is expected to have a pKa in the range of 9-10, similar to other trialkylamines. The interplay of these two pKa values is critical for its potential use as a buffering agent.



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Figure 2: Ionization states of DMAPS in aqueous solution.

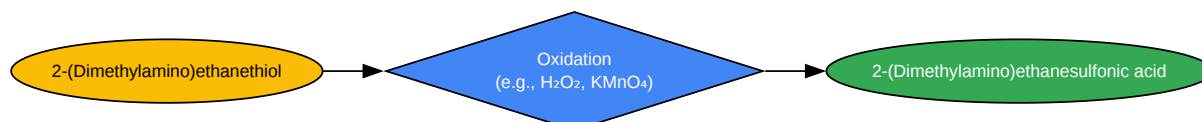
Synthesis of 2-(Dimethylamino)ethanesulfonic Acid

While a variety of synthetic routes to aminosulfonic acids exist, a common approach involves the reaction of a suitable precursor with a sulfonating agent or the alkylation of an aminosulfonate. One plausible laboratory-scale synthesis of DMAPS involves the reaction of 2-

(dimethylamino)ethanethiol with an oxidizing agent to form the corresponding sulfonic acid. Another approach is the alkylation of taurine.

4.1. Illustrative Synthetic Pathway: Oxidation of 2-(Dimethylamino)ethanethiol

This method provides a direct route to DMAPS from a commercially available starting material.



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Sources

- 1. Formamide, N,N-dimethyl- [webbook.nist.gov]
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